

Allyl Cyclohexanepropionate (CAS 2705-87-5): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Allyl cyclohexanepropionate

Cat. No.: B1218758

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Allyl cyclohexanepropionate (CAS 2705-87-5) is a synthetic ester recognized for its characteristic sweet, fruity aroma reminiscent of pineapple.[1][2][3] Primarily utilized as a fragrance and flavoring agent, this compound possesses a unique chemical structure that imparts desirable olfactory properties and stability in a variety of formulations.[1][3][4] This technical guide provides an in-depth overview of **allyl cyclohexanepropionate**, encompassing its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and a summary of its toxicological data. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and related fields who may encounter or wish to investigate this molecule.

Chemical and Physical Properties

Allyl cyclohexanepropionate is a colorless to pale yellow oily liquid.[1] Its molecular structure, consisting of a cyclohexyl ring linked to a propionate ester with an allyl group, contributes to its characteristic scent and physical properties.[3] The cyclohexyl group provides molecular bulk and stability, with the propionate chain influencing its fruity character and the allyl group enhancing its diffusion and fresh top notes.[3]

Table 1: Chemical Identifiers and Nomenclature

Identifier	Value
CAS Number	2705-87-5[1]
IUPAC Name	prop-2-enyl 3-cyclohexylpropanoate[5]
Synonyms	Allyl 3-cyclohexylpropanoate, 3-Cyclohexylpropanoic acid, allyl ester, Pineapple ester[1][6]
Chemical Formula	C ₁₂ H ₂₀ O ₂ [1]
Molecular Weight	196.29 g/mol [1]
InChI	InChI=1S/C12H20O2/c1-2-10-14-12(13)9-8-11-6-4-3-5-7-11/h2,11H,1,3-10H2[5]
InChIKey	TWXUTZNBHUWMKJ-UHFFFAOYSA-N[5]
Canonical SMILES	C=CCOC(=O)CCC1CCCCC1[5]

Table 2: Physical and Chemical Properties

Property	Value	Source
Physical State	Colorless to pale yellow oily liquid	[1]
Odor	Sweet, fruity, pineapple-like, with green and woody nuances	[1][3]
Boiling Point	91.00 °C @ 1.00 mm Hg	[5]
Density	0.945-0.950 g/mL	[5]
Refractive Index	1.457-1.462	[5]
Solubility	Soluble in ether, higher oils, and fatty oils; Insoluble in glycerine and water	[5]
Vapor Pressure	0.00900 mm/Hg @ 25.00 °C	[7]
Flash Point	196.00 °F (91.11 °C) TCC	[7]
logP	~4.28	[3]

Synthesis Protocols

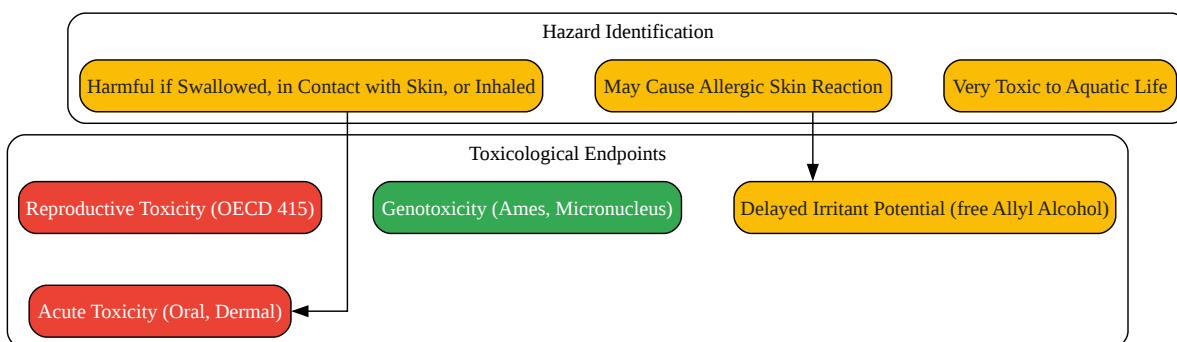
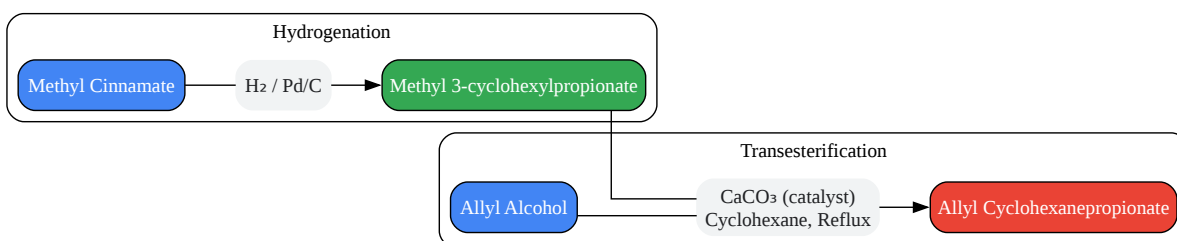
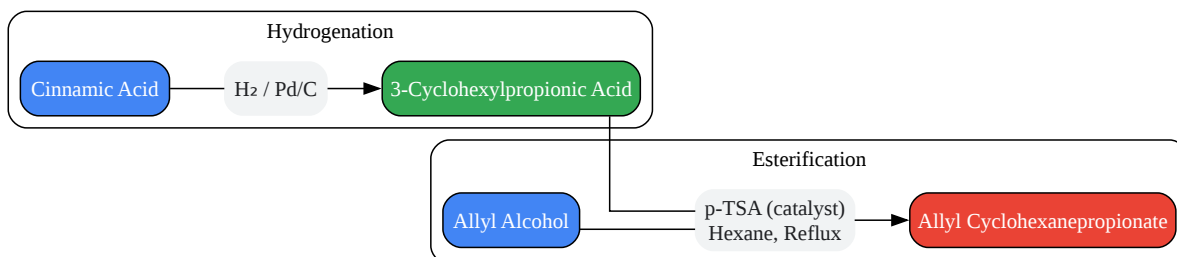
The primary methods for synthesizing **allyl cyclohexanepropionate** are through the esterification of 3-cyclohexylpropionic acid with allyl alcohol or the transesterification of a methyl or ethyl ester of 3-cyclohexylpropionic acid.[8][9]

Synthesis via Esterification of 3-Cyclohexylpropionic Acid

This method involves the direct reaction of 3-cyclohexylpropionic acid with allyl alcohol in the presence of an acid catalyst.[8] 3-cyclohexylpropionic acid is typically prepared through the hydrogenation of cinnamic acid.[2]

- Hydrogenation of Cinnamic Acid:
 - In a 250 ml autoclave, a solution of cinnamic acid (15.0g) in a suitable solvent (100ml) is combined with a hydrogenation catalyst (0.6 g), such as Palladium on carbon (Pd/C).

- The autoclave is sealed and purged with hydrogen gas.
- The pressure is set to 2 MPa, and the mixture is heated to the desired temperature (e.g., 70-160°C).
- Upon reaching the target temperature, the hydrogen pressure is increased to 5-8 MPa, and stirring is initiated to commence the hydrogenation.
- The reaction is monitored until the uptake of hydrogen ceases.
- After cooling, the catalyst is removed by filtration to yield 3-cyclohexylpropionic acid.^[1]
- Esterification:
 - A three-necked flask equipped with a thermometer, a sampling needle, and an apparatus for azeotropic distillation is charged with 3-cyclohexylpropionic acid (10 g), a five-molar excess of allyl alcohol (18.6 g), p-toluenesulfonic acid (0.3 g) as a catalyst, decane (3.0 g) as an internal standard for gas chromatography, and hexane (15.0 g).^[1]
 - The mixture is heated to reflux to initiate the esterification reaction.
 - The water produced during the reaction is removed azeotropically with hexane to drive the equilibrium towards the product.^[1]
 - The reaction progress is monitored by gas chromatography.
 - Upon completion, the reaction mixture is cooled, and the catalyst is neutralized.
 - The product, **allyl cyclohexanepropionate**, is then purified by vacuum distillation.^[1]



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